

JNJ-77242113 (Icotrokinra): A Technical Guide for Basic Research in Inflammation

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Compound of Interest

Compound Name: JNJ525

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Introduction

JNJ-77242113, also known as icotrokinra, is a first-in-class, orally available, targeted peptide designed to selectively block the interleukin-23 (IL-23) receptor.^{[1][2]} It represents a novel therapeutic approach for a variety of immune-mediated inflammatory diseases. Unlike large protein biologics that require injection, icotrokinra's oral administration offers a significant potential advantage in treatment convenience.^{[3][4]} This technical guide provides a comprehensive overview of JNJ-77242113's mechanism of action, preclinical and clinical data, and detailed experimental protocols to support its use in basic and translational research.

Mechanism of Action

Icotrokinra is a selective antagonist of the IL-23 receptor.^[5] It binds with high affinity to the human IL-23 receptor, thereby inhibiting IL-23-mediated signaling.^{[3][6]} The IL-23 pathway is a critical driver of inflammation in numerous autoimmune conditions, particularly those involving T helper 17 (Th17) cells.^{[6][7]} By blocking the IL-23 receptor, icotrokinra prevents the downstream signaling cascade that leads to the production of pro-inflammatory cytokines such as IL-17A, IL-17F, and IL-22.^{[8][9]} This targeted action reduces the activation and proliferation

of keratinocytes and other immune cells, ultimately dampening the inflammatory response.[7]
[9]

Quantitative Data Summary

The following tables summarize the key quantitative data for JNJ-77242113, demonstrating its high potency and selectivity.

Table 1: In Vitro Potency and Binding Affinity

Parameter	Species	Value	Reference
Dissociation Constant (KD)	Human	7.1 pM	[6]
IC50 (IL-23-induced STAT3 phosphorylation)	Human PBMCs	5.6 pM	[5][6]
IC50 (IL-23-induced IFN γ production)	Human NK cells	18.4 pM	[5][6]
IC50 (IL-23-induced IFN γ production)	Whole blood (Healthy donors)	11 pM	[6]
IC50 (IL-23-induced IFN γ production)	Whole blood (Psoriasis patients)	9 pM	[6]

Table 2: Preclinical In Vivo Efficacy

Animal Model	Species	Dosing	Key Findings	Reference
TNBS-induced colitis	Rat	≥ 0.3 mg/kg/day (oral)	Attenuated disease parameters	[6]
IL-23-induced skin inflammation	Rat	1-30 mg/kg (oral, twice daily)	Inhibited skin thickening and pro-inflammatory gene induction (IL-17A, IL-17F, IL-22)	[6] [8]

Table 3: Clinical Efficacy in Plaque Psoriasis (Phase 2b - FRONTIER 1)

Dose	PASI 75 Response at Week 16	Reference
Placebo	9.3%	[10]
25 mg once daily	37%	[4]
25 mg twice daily	51%	[4]
50 mg once daily	58%	[4]
100 mg once daily	65%	[4]
100 mg twice daily	79%	[4]

Experimental Protocols

In Vitro Assays

1. IL-23 Receptor Binding Affinity (Surface Plasmon Resonance)

- Objective: To determine the binding affinity and kinetics of JNJ-77242113 to the human IL-23 receptor.
- Methodology:

- Recombinant human IL-23 receptor extracellular domain is immobilized on a sensor chip.
- Varying concentrations of JNJ-77242113 are flowed over the chip.
- The association and dissociation rates are measured in real-time.
- The dissociation constant (KD) is calculated from these rates.[8]

2. IL-23-Induced STAT3 Phosphorylation Assay

- Objective: To assess the functional inhibition of IL-23 signaling in human immune cells.
- Methodology:
 - Human peripheral blood mononuclear cells (PBMCs) are isolated.
 - Cells are pre-incubated with a dose range of JNJ-77242113.
 - Recombinant human IL-23 is added to stimulate the cells.
 - Cells are lysed, and the level of phosphorylated STAT3 (pSTAT3) is quantified using a suitable immunoassay (e.g., ELISA or Western blot).
 - The IC50 value is determined by plotting the pSTAT3 levels against the concentration of JNJ-77242113.[6][11]

3. IL-23-Induced Cytokine Production Assay

- Objective: To measure the inhibition of downstream cytokine production following IL-23 stimulation.
- Methodology:
 - Whole blood from healthy donors or psoriasis patients is used.
 - Samples are pre-incubated with varying concentrations of JNJ-77242113.
 - IL-23 is added to stimulate cytokine production.

- After an incubation period, plasma is collected, and the concentration of IFN γ (or other relevant cytokines like IL-17) is measured by ELISA or a multiplex immunoassay.
- The IC₅₀ value is calculated based on the dose-response curve.[\[6\]](#)

In Vivo Animal Models

1. Rat Model of TNBS-Induced Colitis

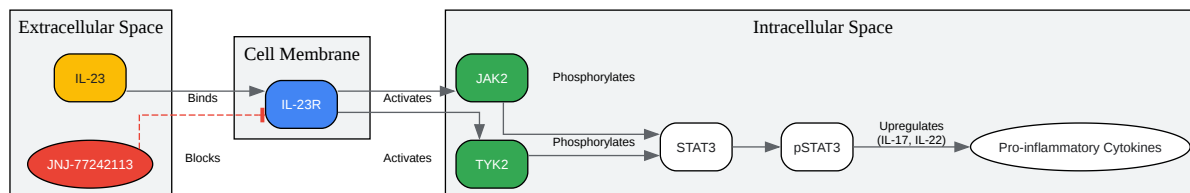
- Objective: To evaluate the efficacy of orally administered JNJ-77242113 in a model of inflammatory bowel disease.
- Methodology:
 - Colitis is induced in rats by intra-rectal administration of trinitrobenzene sulfonic acid (TNBS).
 - JNJ-77242113 is administered orally at various doses.
 - Disease parameters are monitored, including body weight, stool consistency, and colon length and weight at the end of the study.
 - Histological analysis of the colon can be performed to assess inflammation.[\[6\]](#)

2. Rat Model of IL-23-Induced Skin Inflammation

- Objective: To assess the in vivo efficacy of JNJ-77242113 in a psoriasis-like skin inflammation model.
- Methodology:
 - Recombinant IL-23 is injected intradermally into the ears of rats to induce localized inflammation.
 - JNJ-77242113 is administered orally prior to and during the IL-23 challenge.
 - Ear thickness is measured daily as an indicator of inflammation.

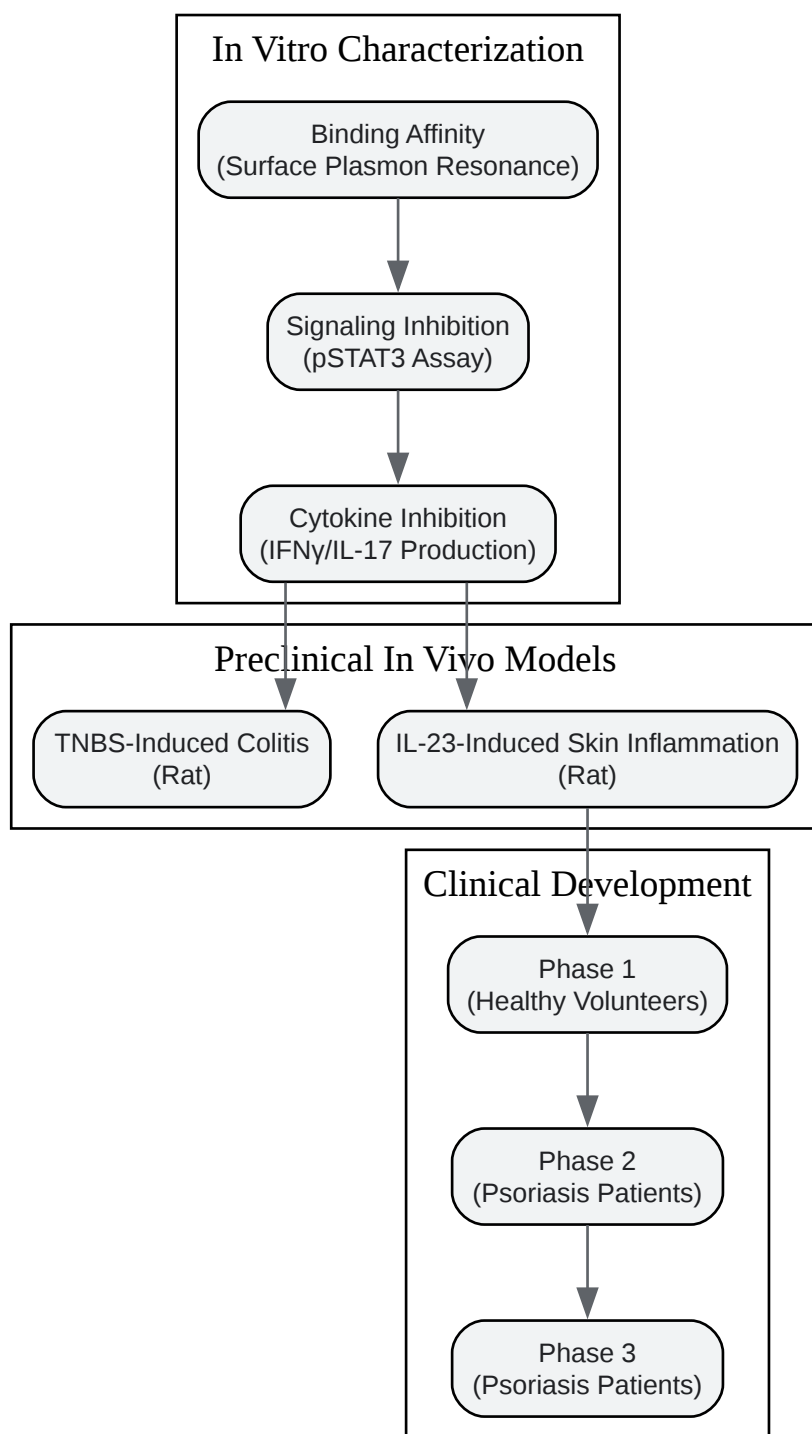
- At the end of the experiment, ear tissue is collected for gene expression analysis (e.g., qPCR) of inflammatory markers such as IL-17A, IL-17F, and IL-22.[6][8]

Visualizations



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Caption: IL-23 Signaling Pathway and the Mechanism of Action of JNJ-77242113.



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Caption: A logical workflow for the research and development of JNJ-77242113.

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